

Safety and Handling of Tos-Gly-Pro-Arg-ANBA-IPA: A Technical Guide

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Compound of Interest

Compound Name: Tos-Gly-Pro-Arg-ANBA-IPA

Cat. No.: B611425

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **Tos-Gly-Pro-Arg-ANBA-IPA**, a chromogenic peptide substrate utilized in luminescence-based assays. [1][2][3] Due to the limited availability of a specific Material Safety Data Sheet (MSDS) for this compound, this document incorporates safety data from related and frequently associated substances, including thrombin and isopropyl alcohol (IPA), to establish a comprehensive set of best practices.

Compound Identification and Properties

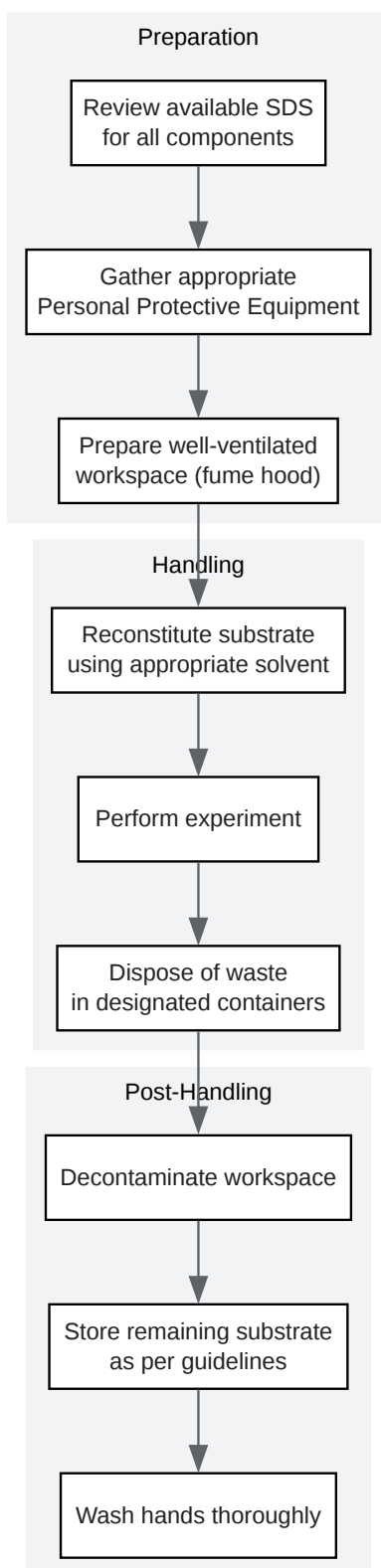
Tos-Gly-Pro-Arg-ANBA-IPA, with the chemical formula $C_{30}H_{41}N_9O_8S$, is a peptide substrate primarily used for research purposes in luminescence measurements.[4]

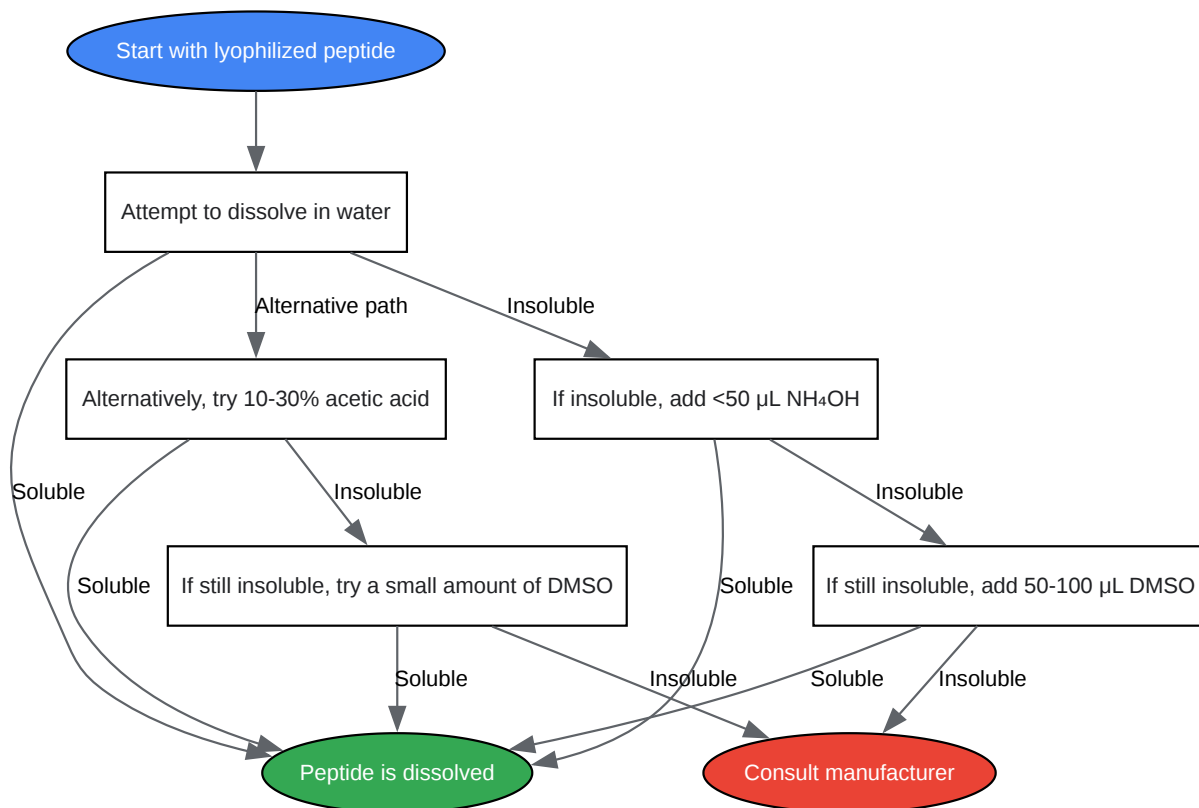
Property	Value	Source
Synonyms	tos-GPR-ANBA-IPA	[1] [2]
CAS Number	99700-50-2	[4]
Molecular Formula	C ₃₀ H ₄₁ N ₉ O ₈ S	[4]
Observed Molecular Weight	687.77 g/mol	[4]
Purity	>98%	[4]
Primary Use	Chromogenic peptide substrate for luminescence measurement	[1] [2] [3]

Hazard Identification and General Precautions

While specific toxicity data for **Tos-Gly-Pro-Arg-ANBA-IPA** is not readily available, it is prudent to handle it with the care afforded to all laboratory chemicals of unknown toxicity. The primary hazards are likely associated with the solvents used for reconstitution, such as Isopropyl Alcohol (IPA), and any enzymes, such as thrombin, used in conjunction with the substrate.

General Workflow for Safe Handling:





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References

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